

"Best practices for handling and storing 3,4-DAA powder"

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Compound of Interest

Compound Name: 3,4-DAA

Cat. No.: B15611107

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Technical Support Center: 3,4-DAA Powder

This technical support center provides essential guidance for the safe handling, storage, and troubleshooting of **3,4-DAA** powder for researchers, scientists, and drug development professionals.

FAQs: General Information

Q1: What is **3,4-DAA**?

A1: **3,4-DAA** is an abbreviation that can refer to different chemical compounds. In the context of recent biomedical research, it most commonly refers to N-(3,4,-Dimethoxycinnamoyl) anthranilic acid, a synthetic derivative of the tryptophan metabolite anthranilic acid.^[1] This compound is noted for its role in immunity, particularly in limiting T-cell function and promoting immune tolerance.^[1]

It is important to distinguish this from other similarly named or structured compounds, such as Adamantane-1,3-diamine, which is a versatile building block in advanced organic synthesis.^[2] Always verify the CAS number of your compound to ensure you are consulting the correct safety and handling information.

Compound	Common Abbreviation	CAS Number	Molecular Formula	Key Application Areas
N-(3,4,-Dimethoxycinnamoyl) anthranilic acid	3,4-DAA	2117759-07-4	C18H17NO6	Immunology, Autoimmune Disease Research
Adamantane-1,3-diamine	-	10303-95-4	C10H18N2	Organic Synthesis, Pharmaceuticals, Materials Science

Troubleshooting Guide: Handling and Storage of N-(3,4,-Dimethoxycinnamoyl) anthranilic acid

Q2: What are the recommended storage conditions for N-(3,4,-Dimethoxycinnamoyl) anthranilic acid powder?

A2: For optimal stability, N-(3,4,-Dimethoxycinnamoyl) anthranilic acid powder should be stored at -20°C.[1] It is supplied as a crystalline solid.[1]

Q3: What personal protective equipment (PPE) should be worn when handling this powder?

A3: While specific hazard information for N-(3,4,-Dimethoxycinnamoyl) anthranilic acid is not detailed in the provided results, general laboratory best practices for handling chemical powders should be followed. This includes:

- Eye Protection: Wear tightly fitting safety goggles or a face shield.[3][4]
- Hand Protection: Wear appropriate chemical-resistant gloves.[5][6]
- Body Protection: A lab coat or chemical-resistant clothing should be worn.[7]

- Respiratory Protection: If there is a risk of inhaling dust, use a NIOSH-approved respirator. Work should be conducted in a well-ventilated area or under a fume hood.[8]

Q4: How should I prepare solutions of N-(3,4,-Dimethoxycinnamoyl) anthranilic acid?

A4: This compound is soluble in DMSO.[1] It is not recommended to store the compound in solution for long periods; solutions should be used as soon as possible after preparation.[1]

Q5: What should I do in case of accidental exposure?

A5: In the event of accidental exposure, follow these first-aid measures and seek medical attention[3]:

- Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.[3]
- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and plenty of water.[3]
- Eye Contact: Rinse eyes with pure water for at least 15 minutes.[3]
- Ingestion: Rinse your mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[3]

Troubleshooting Guide: Handling and Storage of Adamantane-1,3-diamine

Q6: What are the hazards associated with Adamantane-1,3-diamine?

A6: Adamantane-1,3-diamine is classified as a hazardous substance that causes severe skin burns and eye damage.

Q7: What are the recommended storage conditions for Adamantane-1,3-diamine?

A7: Store in original, tightly sealed containers in a dry, well-ventilated place.[3] It should be stored locked up.

Q8: What personal protective equipment (PPE) is required for handling Adamantane-1,3-diamine?

A8: Due to its corrosive nature, a high level of PPE is required:

- Eye/Face Protection: Wear protective gloves, protective clothing, eye protection, and face protection.
- Skin Protection: Wear chemical-resistant gloves and clothing.
- Respiratory Protection: Do not breathe dust or mists. Use in a well-ventilated area or with a suitable respirator.

Q9: What are the first-aid procedures for exposure to Adamantane-1,3-diamine?

A9: Immediate medical attention is required.

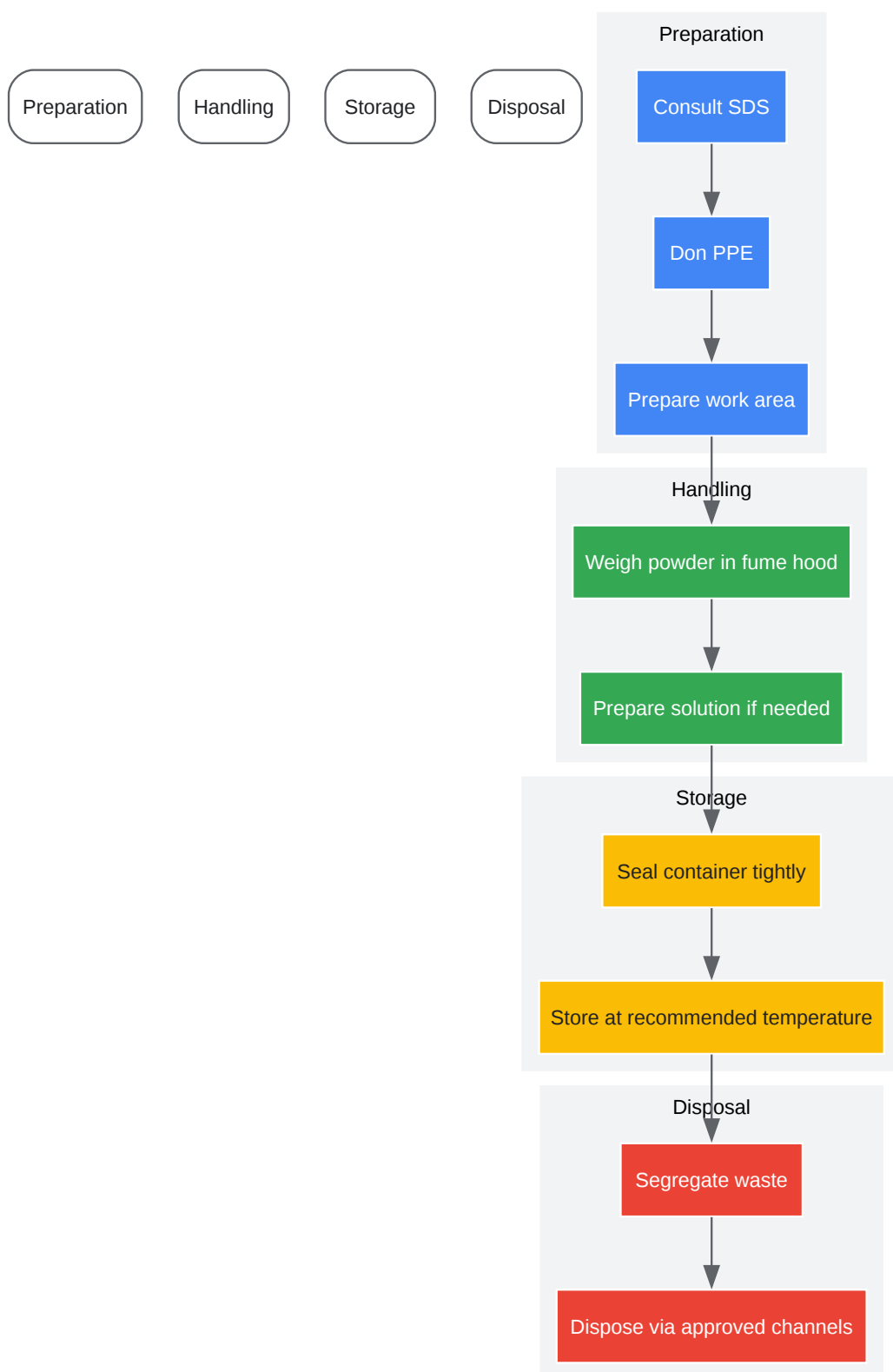
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. Immediately call a POISON CENTER or doctor.
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water or shower.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor.
- Ingestion: Rinse mouth. Do NOT induce vomiting.

Q10: How should Adamantane-1,3-diamine waste be disposed of?

A10: Dispose of contents and container to an approved waste disposal plant. Do not allow the product to enter drains.

Experimental Protocols & Workflows

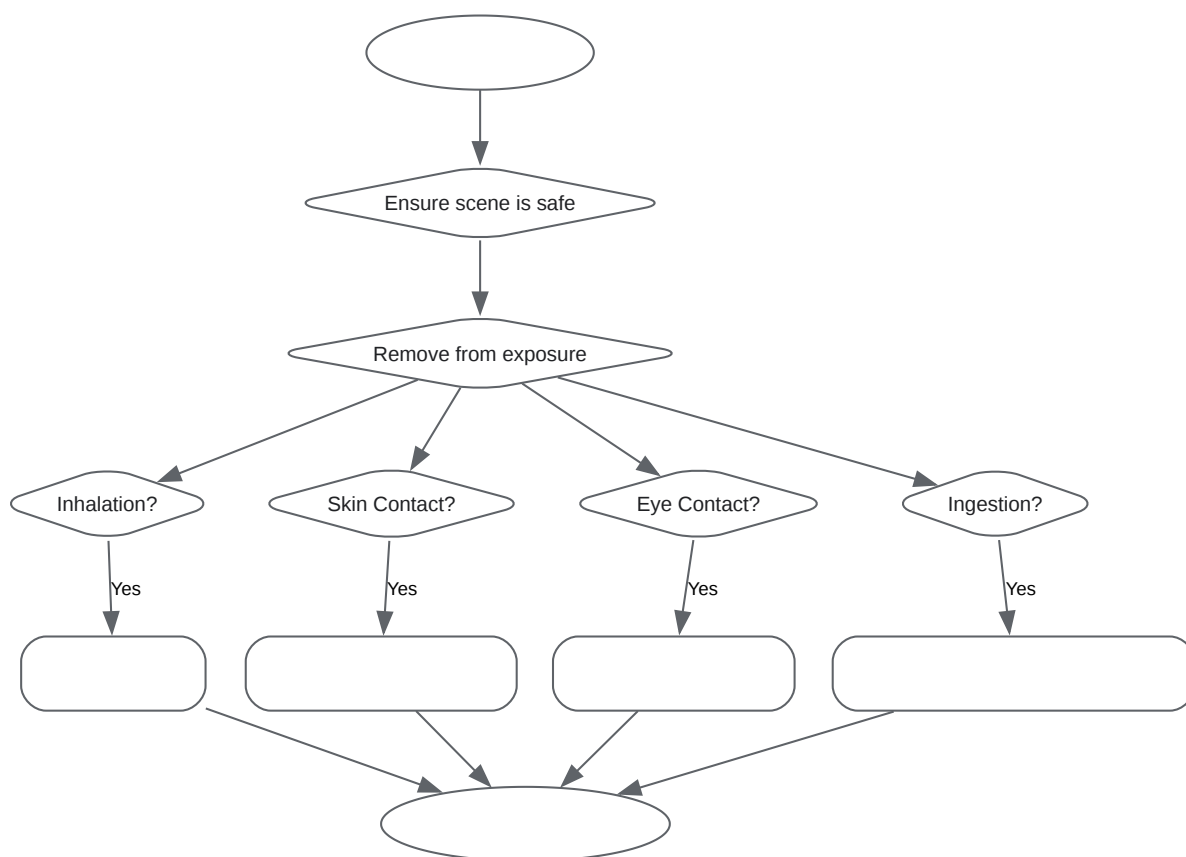
General Workflow for Handling Chemical Powders



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Caption: General workflow for safe handling of chemical powders.

First Aid Response to Chemical Exposure



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Caption: First aid decision tree for chemical exposure incidents.

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